

Application Notes and Protocols: Reaction Kinetics of 4-Methylcyclohexanone Oxime Formation

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Compound of Interest

Compound Name: 4-Methylcyclohexanone oxime

CAS No.: 4994-13-2

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Introduction

4-Methylcyclohexanone oxime is a valuable intermediate in organic synthesis, finding applications in the development of pharmaceuticals and other specialty chemicals. A thorough understanding of its formation kinetics is paramount for process optimization, ensuring high yields, purity, and cost-effectiveness. These application notes provide a detailed overview of the reaction kinetics, experimental protocols for its study, and expected kinetic parameters based on analogous systems.

The formation of an oxime from a ketone, such as 4-methylcyclohexanone, and hydroxylamine is a condensation reaction that proceeds via a two-step mechanism: nucleophilic addition of hydroxylamine to the carbonyl carbon, followed by the dehydration of the resulting carbinolamine intermediate.^{[1][2]} The overall reaction rate is influenced by several factors, including temperature, pH, and the concentration of reactants.

Reaction Mechanism

The formation of **4-methylcyclohexanone oxime** follows a well-established mechanism for oxime formation from ketones.^{[3][4]} The reaction proceeds in a weakly acidic medium and is analogous to the formation of imines.^[3]

- **Nucleophilic Attack:** The nitrogen atom of hydroxylamine (NH_2OH), a potent nucleophile, attacks the electrophilic carbonyl carbon of 4-methylcyclohexanone. This leads to the formation of a tetrahedral intermediate, a carbinolamine.
- **Proton Transfer:** A proton is transferred from the nitrogen atom to the oxygen atom of the hydroxyl group, converting it into a better leaving group (water).
- **Dehydration:** The lone pair of electrons on the nitrogen atom facilitates the elimination of a water molecule, forming a $\text{C}=\text{N}$ double bond.
- **Deprotonation:** A base in the reaction mixture removes a proton from the nitrogen atom, yielding the final **4-methylcyclohexanone oxime** product.

The rate-determining step of this reaction is typically the acid-catalyzed dehydration of the carbinolamine intermediate, particularly in the pH range of approximately 4 to 13.

Factors Influencing Reaction Kinetics

Temperature

As with most chemical reactions, the rate of **4-methylcyclohexanone oxime** formation increases with temperature. Higher temperatures provide the necessary activation energy for the reaction to proceed at a faster rate. Studies on the analogous cyclohexanone oximation have been conducted at temperatures ranging from 353 K to 358 K.

pH

The pH of the reaction medium plays a crucial role in the kinetics of oxime formation. The reaction is generally fastest in weakly acidic conditions (typically around pH 4.5). This is because the dehydration of the carbinolamine intermediate is acid-catalyzed. However, at very low pH (below 3), the hydroxylamine nucleophile becomes protonated and non-nucleophilic, which slows down the initial addition step. At neutral or basic pH, the dehydration step is

slower. The apparent kinetic constant for cyclohexanone oximation has been shown to slightly increase with an increase in pH within the 3 to 5.5 range.

Reactant Concentration

The rate of the reaction is dependent on the concentrations of both 4-methylcyclohexanone and hydroxylamine. The reaction order with respect to each reactant can be determined experimentally through kinetic studies. For the similar reaction of cyclohexanone with hydroxylammonium sulfate, the rate expression was found to be first order with respect to cyclohexanone and 0.5 order with respect to hydroxylammonium sulfate.^{[3][5]}

Quantitative Data Summary

While specific kinetic data for **4-methylcyclohexanone oxime** formation is not readily available in the literature, the following table provides expected parameters based on a detailed kinetic study of the structurally similar cyclohexanone. The presence of a methyl group at the 4-position is expected to have a minor electronic and steric effect on the reaction rate compared to the parent cyclohexanone.

Parameter	Expected Value/Behavior for 4-Methylcyclohexanone Oxime Formation	Notes
Reaction Order		
With respect to 4-Methylcyclohexanone	~1	Based on analogy with cyclohexanone oximation.[3][5]
With respect to Hydroxylamine	~0.5 - 1	Dependent on the specific form of hydroxylamine used (e.g., hydroxylammonium salt). [3][5]
Effect of Temperature	Rate increases with increasing temperature.	Follows the Arrhenius equation.
Effect of pH	Optimal rate in weakly acidic conditions (~pH 4.5).	Rate decreases at very low and neutral/high pH.
Activation Energy (Ea)	Likely in the range of 40-80 kJ/mol.	This is a typical range for similar organic reactions.
Rate Constant (k)	Dependent on temperature, pH, and solvent.	Would need to be determined experimentally.

Experimental Protocols

This section details a general protocol for studying the reaction kinetics of **4-methylcyclohexanone oxime** formation in a batch reactor.

Materials and Equipment

- 4-Methylcyclohexanone (reactant)
- Hydroxylamine hydrochloride or hydroxylammonium sulfate (reactant)
- Buffer solutions (e.g., acetate buffer for pH control)
- Suitable solvent (e.g., ethanol/water mixture)

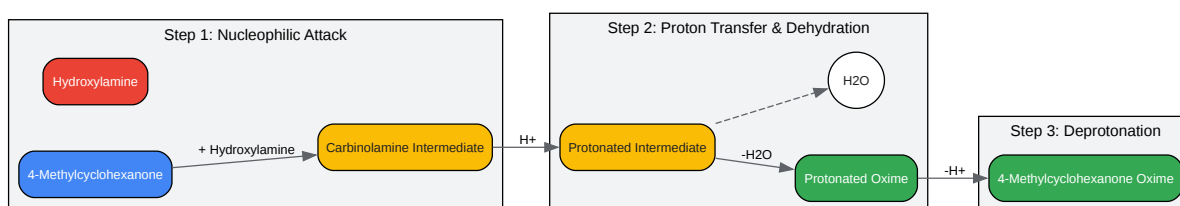
- Isothermal batch reactor with temperature control and stirring
- Analytical instrument for monitoring reaction progress (e.g., UV-Vis spectrophotometer, GC-MS, or HPLC)
- Standard laboratory glassware and safety equipment

Experimental Procedure

- Reactor Setup:
 - Set up the isothermal batch reactor and ensure the temperature control system is functioning correctly to maintain the desired reaction temperature (e.g., 353 K).
 - Calibrate the analytical instrument that will be used to monitor the reaction.
- Reactant Preparation:
 - Prepare a stock solution of 4-methylcyclohexanone in the chosen solvent.
 - Prepare a stock solution of the hydroxylamine salt in the buffer solution of the desired pH.
- Reaction Initiation:
 - Add the 4-methylcyclohexanone solution to the reactor and allow it to reach thermal equilibrium with stirring.
 - Initiate the reaction by adding the pre-heated hydroxylamine solution to the reactor. Start the timer immediately.
- Reaction Monitoring:
 - At regular time intervals, withdraw aliquots of the reaction mixture.
 - Immediately quench the reaction in the aliquot to stop any further conversion. This can be done by rapid cooling or by adding a quenching agent.
 - Analyze the concentration of 4-methylcyclohexanone or **4-methylcyclohexanone oxime** in the quenched aliquots using the chosen analytical method.

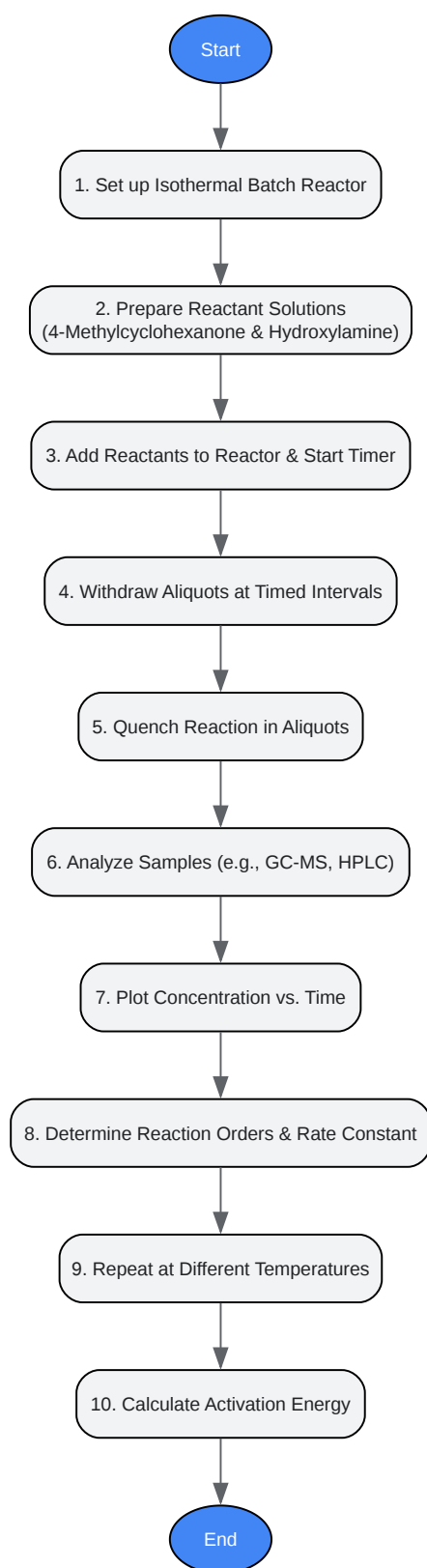
- Data Analysis:
 - Plot the concentration of the reactant or product as a function of time.
 - From the concentration-time data, determine the initial reaction rate.
 - By varying the initial concentrations of the reactants and observing the effect on the initial rate, determine the order of the reaction with respect to each reactant.
 - Calculate the rate constant (k) at the given temperature.
 - Repeat the experiment at different temperatures to determine the activation energy (E_a) using the Arrhenius equation.

Visualizations



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Caption: Reaction mechanism of **4-methylcyclohexanone oxime** formation.



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